

An In-depth Technical Guide on the Physical Properties of 2,3-Dimethylbutanal

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Compound of Interest

Compound Name: 2,3-Dimethylbutanal

Cat. No.: B3049577

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This technical guide provides a comprehensive overview of the boiling point and density of **2,3-Dimethylbutanal**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical constants, detailed experimental protocols for their determination, and a logical workflow for substance identification based on these properties.

Quantitative Data Summary

The physical properties of **2,3-Dimethylbutanal** are critical for its handling, purification, and use in synthetic chemistry. The following table summarizes its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	110.8°C	At 760 mmHg
Density	0.797 g/mL	Standard conditions

Table 1: Key Physical Properties of **2,3-Dimethylbutanal**.[\[1\]](#)

Experimental Protocols

Accurate determination of boiling point and density is fundamental for the characterization of chemical compounds. The following sections detail standard laboratory procedures for these measurements.

For instances where only a small sample volume is available, the micro-boiling point method is a convenient and accurate technique.^{[2][3]}

Objective: To determine the boiling point of a liquid sample using a small volume.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a metal heating block)
- Clamps and stand

Procedure:

- Sample Preparation: Add a few milliliters of the liquid sample (e.g., **2,3-Dimethylbutanal**) into the small test tube.^{[4][5]}
- Capillary Tube Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.^[5]
- Apparatus Assembly: Securely clamp the test tube and attach it to a thermometer. The thermometer bulb should be positioned adjacent to the test tube, with both immersed in the heating bath (Thiele tube or heating block).
- Heating: Begin to heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[2]
- Observation: As the liquid's boiling point is approached and surpassed, a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, remove the heat source.^[2]
- Boiling Point Reading: The liquid will begin to cool. The point at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is the boiling point. Record the

temperature from the thermometer at this exact moment.[2]

The pycnometer method is a precise technique for determining the density of a liquid by measuring a specific, known volume of it.[6]

Objective: To accurately determine the density of a liquid sample.

Apparatus:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance
- Thermometer
- Liquid sample (**2,3-Dimethylbutanal**)

Procedure:

- Mass of Empty Pycnometer: Thoroughly clean and dry the pycnometer. Measure its mass using an analytical balance and record it as m_1 .
- Filling the Pycnometer: Fill the pycnometer with the liquid sample, ensuring no air bubbles are present. If the pycnometer has a ground-glass stopper with a capillary, the stopper should be inserted, and any excess liquid that emerges from the capillary should be carefully wiped away.
- Mass of Filled Pycnometer: Weigh the pycnometer filled with the liquid and record the mass as m_2 .
- Temperature Measurement: Measure and record the temperature of the liquid.
- Calculation: The density (ρ) of the liquid is calculated using the following formula:

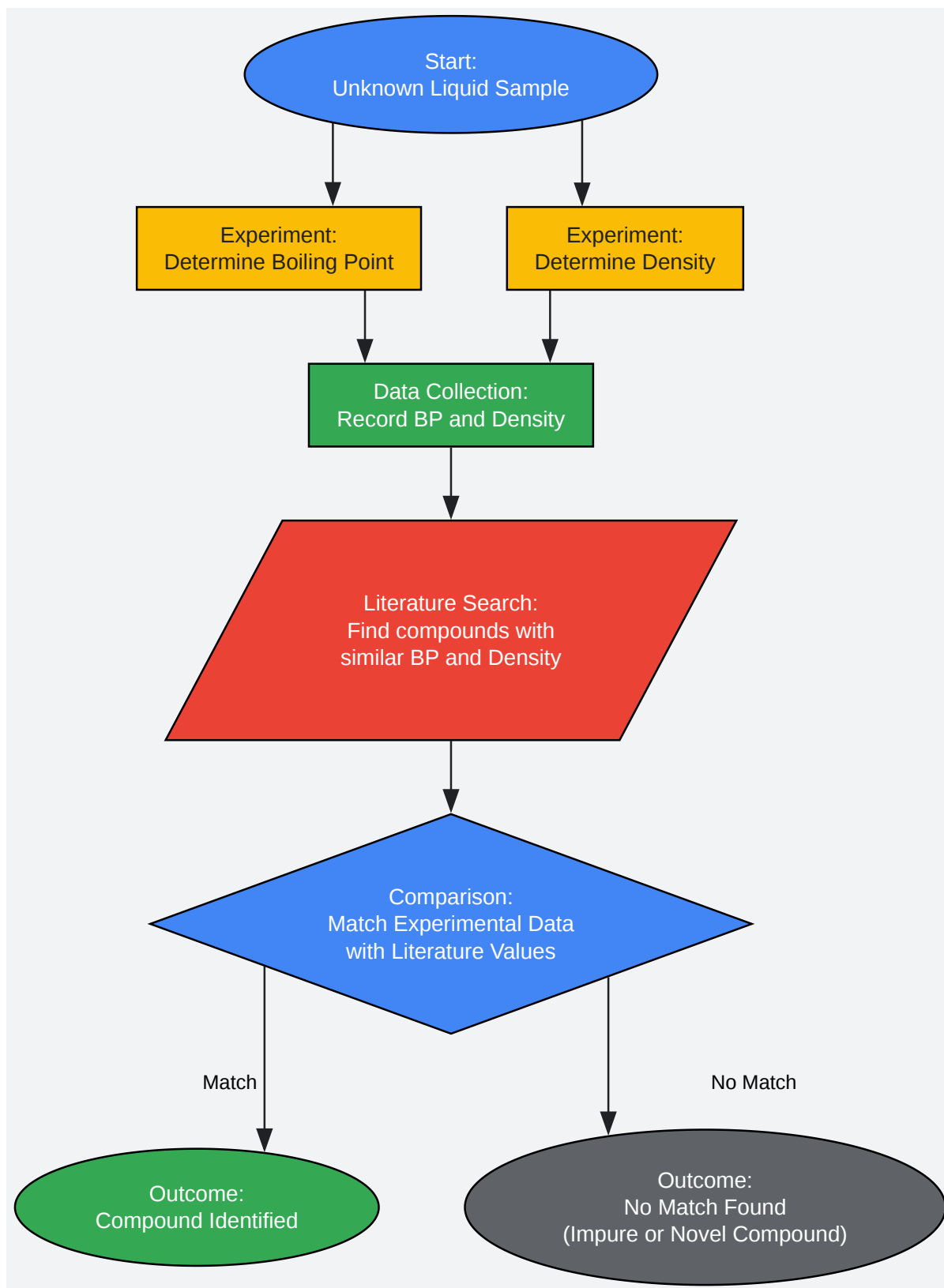
$$\rho = (m_2 - m_1) / V$$

Where:

- m_1 is the mass of the empty pycnometer.
- m_2 is the mass of the pycnometer filled with the liquid.
- V is the calibrated volume of the pycnometer.

Mandatory Visualization

The following diagram illustrates the logical workflow for identifying an unknown liquid compound by experimentally determining its boiling point and density and comparing these values to literature data.



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Caption: Workflow for chemical identification using physical properties.

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